# Spectroscopic Profile of 2-Aminoheptane: A Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Aminoheptane* |
| *CAS No.:* | *44652-67-7* |
| *Cat. No.:* | *B7766575* |

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **2-aminoheptane**, a key chemical intermediate. The following sections detail its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) characteristics, offering valuable data for identification, characterization, and quality control purposes.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for elucidating the structure of organic molecules. The $^{1}H$ and $^{13}C$ NMR spectra of **2-aminoheptane** provide detailed information about its carbon-hydrogen framework.

### $^{1}H$ NMR Spectral Data

The $^{1}H$ NMR spectrum of **2-aminoheptane** was acquired in deuterated chloroform ($CDCl_3$) on a 400 MHz instrument. The chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS).

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| Proton Assignment | Chemical Shift (δ, ppm) | Multiplicity | Integration |
|---|---|---|---|
| H-2 | ~2.87 | Multiplet | 1H |
| -$NH_2$ | ~1.37 | Singlet (broad) | 2H |
| H-1 ($CH_3$) | ~1.05 | Doublet | 3H |
| H-3, H-4, H-5, H-6 | ~1.23-1.35 | Multiplet | 8H |
| H-7 ($CH_3$) | ~0.89 | Triplet | 3H |

Note: The broad singlet of the amine protons (-$NH_2$) is characteristic and its chemical shift can be concentration-dependent.

## $^{13}C$ NMR Spectral Data

The $^{13}C$ NMR spectrum of **2-aminoheptane** provides information on the different carbon environments within the molecule.

| Carbon Assignment | Chemical Shift (δ, ppm) |
|---|---|
| C-2 | ~49.5 |
| C-3 | ~36.8 |
| C-4 | ~31.9 |
| C-5 | ~25.9 |
| C-1 | ~23.5 |
| C-6 | ~22.7 |
| C-7 | ~14.1 |

# Infrared (IR) Spectroscopy

The infrared spectrum of **2-aminoheptane** reveals the presence of its key functional groups, particularly the primary amine. The following table summarizes the main absorption bands

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observed in the gas-phase IR spectrum.

| Wavenumber ($cm^{-1}$) | Vibrational Mode | Functional Group |
|---|---|---|
| ~3380 and ~3300 | N-H Symmetric & Asymmetric Stretching | Primary Amine ($-NH_2$) |
| ~2960-2850 | C-H Stretching | Alkane (C-H) |
| ~1600 | N-H Bending (Scissoring) | Primary Amine ($-NH_2$) |
| ~1465 | C-H Bending | Alkane ($CH_2$, $CH_3$) |
| ~840 | N-H Wagging | Primary Amine ($-NH_2$) |

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of **2-aminoheptane**, aiding in its identification and structural confirmation. The data presented here was obtained by electron ionization (EI).

| m/z | Relative Abundance (%) | Proposed Fragment |
|---|---|---|
| 115 | ~5 | $[M]^+$ (Molecular Ion) |
| 100 | ~35 | $[M-CH_3]^+$ |
| 86 | ~10 | $[M-C_2H_5]^+$ |
| 72 | ~20 | $[M-C_3H_7]^+$ |
| 58 | ~40 | $[M-C_4H_9]^+$ |
| 44 | 100 | $[CH_3CHNH_2]^+$ (Base Peak) |
| 30 | ~60 | $[CH_2NH_2]^+$ |

## Experimental Protocols

The following are representative experimental protocols for the acquisition of spectroscopic data for a liquid amine like **2-aminoheptane**.

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## NMR Spectroscopy

Sample Preparation: A solution of **2-aminoheptane** is prepared by dissolving approximately 10-20 mg of the compound in 0.5-0.7 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$) in a standard 5 mm NMR tube. A small amount of tetramethylsilane (TMS) is typically added as an internal standard for chemical shift referencing (0 ppm).

Data Acquisition: $^{1}H$ and $^{13}C$ NMR spectra are acquired on a 400 MHz (or higher) NMR spectrometer. For $^{1}H$ NMR, standard acquisition parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds. For $^{13}C$ NMR, a proton-decoupled sequence is typically used with a wider spectral width, a 45-degree pulse angle, and a longer relaxation delay (2-5 seconds) to ensure proper quantification of all carbon signals.

## Infrared Spectroscopy

Sample Preparation: For a liquid sample like **2-aminoheptane**, the simplest method is to place a single drop of the neat liquid between two sodium chloride (NaCl) or potassium bromide (KBr) salt plates to create a thin film.

Data Acquisition: The salt plates are mounted in a sample holder and placed in the beam path of an FT-IR spectrometer. The spectrum is typically recorded over the range of 4000-400 $cm^{-1}$ with a resolution of 4 $cm^{-1}$. A background spectrum of the clean salt plates is recorded first and subtracted from the sample spectrum.

## Mass Spectrometry (GC-MS)

Sample Preparation and Chromatography: A dilute solution of **2-aminoheptane** is prepared in a volatile organic solvent (e.g., methanol or dichloromethane). The analysis is performed on a gas chromatograph coupled to a mass spectrometer (GC-MS). A 1 µL aliquot of the sample is injected into the GC, which is equipped with a capillary column (e.g., a non-polar DB-5ms column). The oven temperature is programmed to ramp from a low initial temperature (e.g., 50 °C) to a higher final temperature (e.g., 250 °C) to ensure separation of the analyte from any impurities.

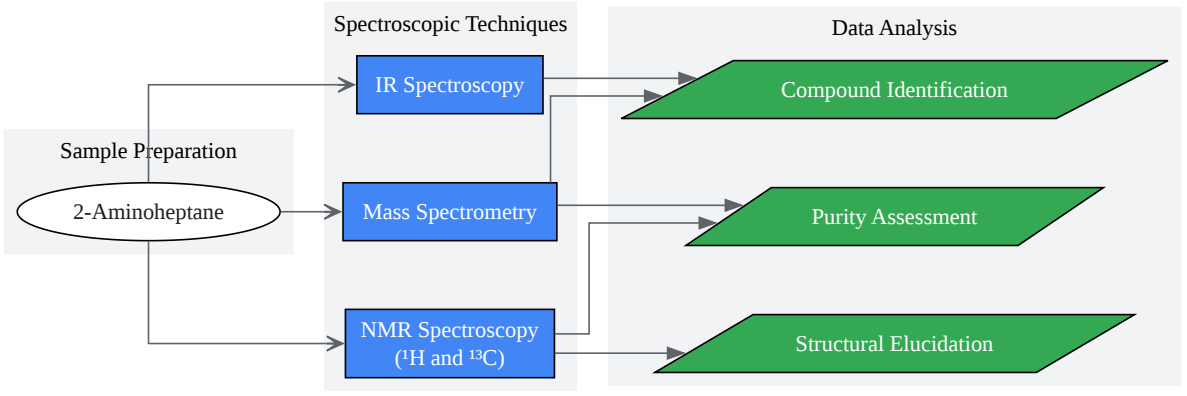
Mass Spectrometry: As the compound elutes from the GC column, it enters the ion source of the mass spectrometer, which is typically operated in electron ionization (EI) mode at 70 eV.

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The mass analyzer scans a mass-to-charge (m/z) range (e.g., 30-300 amu) to detect the molecular ion and its fragments.

# Visualizations

## Spectroscopic Analysis Workflow

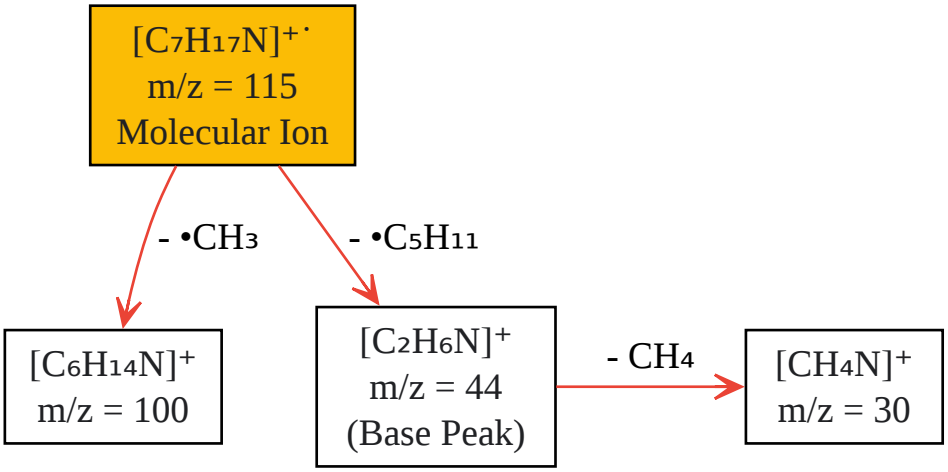



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Caption: General workflow for the spectroscopic analysis of a chemical compound.

## Mass Spectrometry Fragmentation of **2-Aminoheptane**

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Caption: Proposed mass spectrometry fragmentation pathway for **2-aminoheptane**.

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